

Futokadsurin C: A Technical Overview of its Discovery, Origin, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *futokadsurin C*

Cat. No.: B051360

[Get Quote](#)

A comprehensive guide for researchers and drug development professionals

Futokadsurin C, a tetrahydrofuran lignan, has emerged as a compound of interest within the scientific community due to its potential therapeutic applications. This technical guide provides a detailed overview of its discovery, natural origin, and reported biological activities, with a focus on presenting quantitative data and experimental methodologies for the benefit of researchers, scientists, and drug development professionals.

Discovery and Origin

Futokadsurin C was first identified and isolated from the aerial parts of *Piper futokadsura* (Choisy) Ohwi, a plant belonging to the Piperaceae family.[1][2][3] This plant, also known as *Piper kadsura*, is a vine-like species native to the forests of East Asia, including Japan, Korea, and Taiwan.[4] In traditional Chinese medicine, the stem of this plant, referred to as "Haifengteng," has been utilized for treating conditions such as asthma and rheumatic arthritis.[3][4]

The initial isolation and structural elucidation of **futokadsurin C**, along with its analogs futokadsurin A and B, were described in a 2005 publication by Konishi et al.[5] Subsequent studies by other research groups have further confirmed its presence in *P. kadsura* and explored its biological properties.[3]

Table 1: Chemical and Physical Properties of **Futokadsurin C**

Property	Value
Chemical Formula	C ₂₁ H ₂₄ O ₅ [1][6]
Molar Mass	356.41 g/mol [1][6]
IUPAC Name	5-[(2R,3R,4S,5S)-5-(3,4-Dimethoxyphenyl)tetrahydro-3,4-dimethyl-2-furanyl]-1,3-benzodioxole[6]
Class	Lignan (Tetrahydrofuran lignan)[1][5]
CAS Number	852459-91-7[6]

Biological Activity and Mechanism of Action

Current research indicates that **futokadsurin C** possesses anti-neuroinflammatory properties. Its primary reported biological activity is the inhibition of nitric oxide (NO) production.[3][5] Overproduction of NO is a key factor in the pathogenesis of various inflammatory and neurodegenerative diseases.

A study by Kim et al. (2010) demonstrated that **futokadsurin C** moderately inhibited the production of nitric oxide in lipopolysaccharide (LPS)-activated BV-2 microglial cells.[3] Microglia are the resident immune cells of the central nervous system, and their over-activation contributes to neuroinflammation.

Table 2: In Vitro Anti-neuroinflammatory Activity of **Futokadsurin C**

Assay	Cell Line	Activating Agent	Measured Parameter	Result (IC ₅₀)	Reference
Nitric Oxide Production Inhibition	BV-2 (microglial cells)	Lipopolysaccharide (LPS)	Nitric Oxide (NO)	43.1 µM	Kim et al., 2010[3]

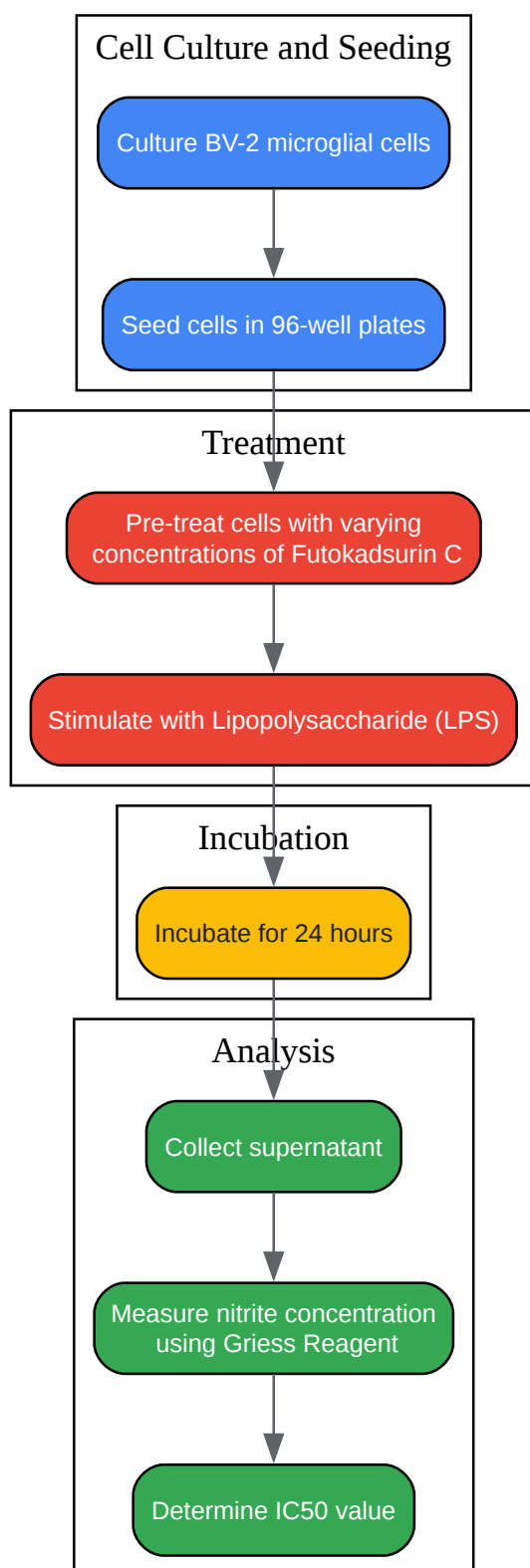
Furthermore, a study on an aqueous extract of *Futokadsura* stem, the plant from which **futokadsurin C** is derived, has shown neuroprotective effects in an in vivo model of Alzheimer's disease. The extract was found to decrease the expression of pro-inflammatory markers such as TNF- α and IL-6, as well as reduce nitric oxide (NO) and nitric oxide synthase (NOS) levels in the brain of a rat model.^[7] While this study used a crude extract, it suggests that the constituent compounds, including **futokadsurin C**, contribute to these neuroprotective effects by mitigating inflammation and oxidative stress.

The proposed mode of action for **futokadsurin C** involves the modulation of specific cellular signaling pathways, likely by interacting with receptor sites to alter signal transduction processes that lead to inflammatory responses.^[6]

Experimental Protocols

Inhibition of Nitric Oxide Production in LPS-Activated BV-2 Cells

The following is a generalized experimental workflow for assessing the inhibitory effect of **futokadsurin C** on nitric oxide production, based on standard methodologies.

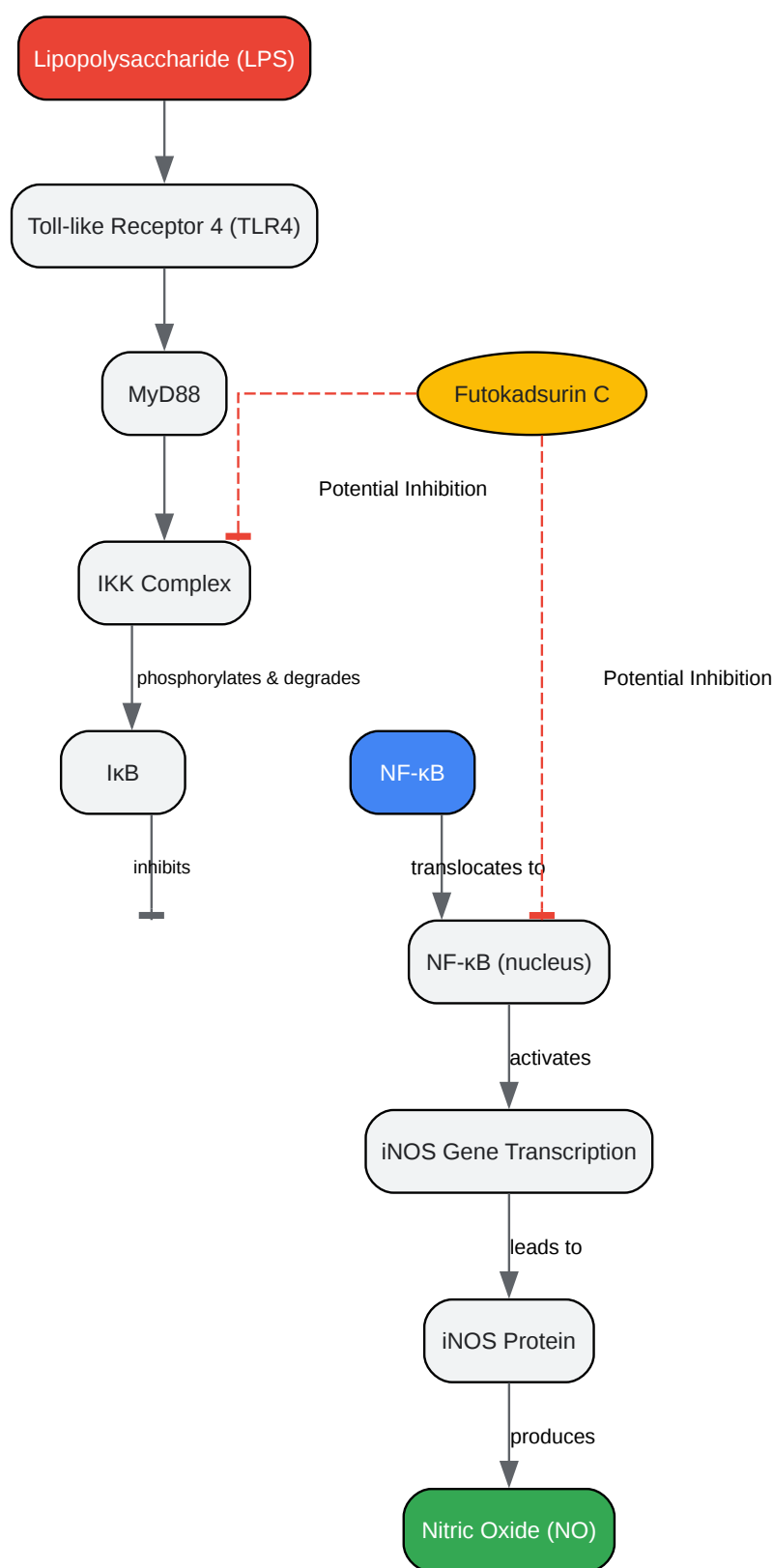


[Click to download full resolution via product page](#)

Figure 1. Experimental workflow for the nitric oxide inhibition assay.

Signaling Pathways

The precise signaling pathways modulated by **futokadsurin C** are still under investigation. However, based on its inhibitory effect on LPS-induced NO production, it is plausible that it interferes with the NF- κ B (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway. LPS is a known activator of this pathway, which leads to the transcription of pro-inflammatory genes, including inducible nitric oxide synthase (iNOS).



[Click to download full resolution via product page](#)

Figure 2. Postulated inhibitory effect of **Futokadsurin C** on the NF-κB signaling pathway.

Future Directions

Futokadsurin C represents a promising natural product with potential for development as an anti-neuroinflammatory agent. Future research should focus on:

- Elucidation of the precise molecular targets and signaling pathways modulated by **futokadsurin C**.
- In-depth in vivo studies to evaluate its efficacy, pharmacokinetics, and safety profile in various disease models.
- Structure-activity relationship (SAR) studies to identify key functional groups and potentially synthesize more potent analogs.

This technical guide provides a consolidated resource for researchers and professionals in the field of drug discovery and development, summarizing the current knowledge on **futokadsurin C** and highlighting its potential as a therapeutic lead.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

1. medchemexpress.com [medchemexpress.com]
2. Futokadsurin C | Plants | 852459-91-7 | Invivochem [invivochem.com]
3. blacpma.ms-editions.cl [blacpma.ms-editions.cl]
4. tandfonline.com [tandfonline.com]
5. researchgate.net [researchgate.net]
6. Futokadsurin C | 852459-91-7 | CJB45991 | Biosynth [biosynth.com]
7. Neuroprotective effects of an aqueous extract of Futokadsura stem in an A β -induced Alzheimer's disease-like rat model - PubMed [pubmed.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Futokadsurin C: A Technical Overview of its Discovery, Origin, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b051360#futokadsurin-c-discovery-and-origin\]](https://www.benchchem.com/product/b051360#futokadsurin-c-discovery-and-origin)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com